

Technical Guide: Spectroscopic Characterization of 8-(Trifluoromethyl)quinolin-6-amine

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Compound of Interest

Compound Name: 8-(Trifluoromethyl)quinolin-6-amine

CAS No.: 1080640-91-0

Cat. No.: B1429151

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Executive Summary & Compound Identity

8-(Trifluoromethyl)quinolin-6-amine is a critical heterocyclic intermediate used primarily in the synthesis of advanced kinase inhibitors and antimalarial agents (analogous to tafenoquine scaffolds).[1] Its structural uniqueness lies in the electronic push-pull system created by the electron-donating amine (-NH₂) at position 6 and the electron-withdrawing trifluoromethyl (-CF₃) group at position 8.[1]

This guide provides a comprehensive framework for the spectroscopic validation of this compound, addressing the lack of standardized spectral libraries for this specific isomer. It synthesizes theoretical prediction with empirical trends observed in 6,8-disubstituted quinolines.[1]

Compound Profile

Property	Detail
IUPAC Name	8-(Trifluoromethyl)quinolin-6-amine
CAS Number	1080640-91-0
Molecular Formula	C ₁₀ H ₇ F ₃ N ₂
Molecular Weight	212.17 g/mol
Physical State	Pale yellow to brown solid (light sensitive)
Solubility	Soluble in DMSO, MeOH, EtOAc; sparingly soluble in water
SMILES	<chem>NC1=CC(C(F)(F)F)=C2N=CC=CC2=C1</chem>

Synthesis Logic & Impurity Profiling

Understanding the synthesis is prerequisite to interpreting the spectra, as specific impurities (regioisomers or unreduced intermediates) often contaminate the final product.

Primary Synthetic Route: Modified Skraup / Reduction

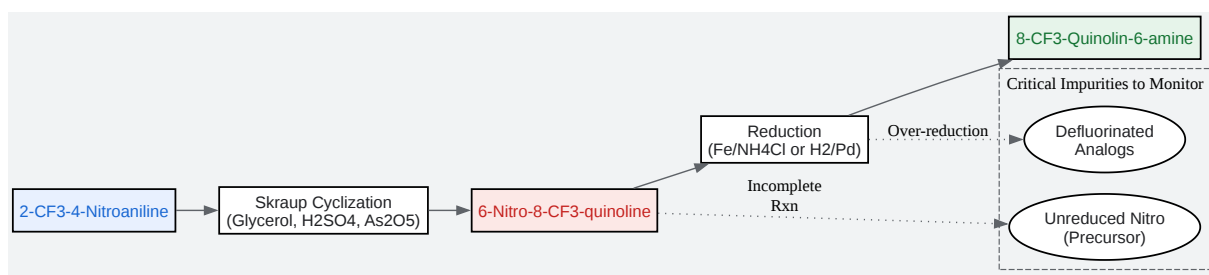
The most reliable route involves the construction of the quinoline core followed by functional group manipulation.

- Cyclization: Skraup reaction using 2-trifluoromethyl-4-nitroaniline with glycerol/H₂SO₄/oxidant to form 6-nitro-8-(trifluoromethyl)quinoline.[\[1\]](#)
- Reduction: Catalytic hydrogenation (Pd/C, H₂) or chemical reduction (Fe/NH₄Cl) converts the nitro group to the amine.

Common Impurities to Watch For:

- Unreduced Nitro Intermediate: Distinct signals in ¹H NMR (downfield shift of H5/H7 due to NO₂ vs NH₂).
- Regioisomers: 5-amino or 7-amino isomers (rare if starting material is pure, but possible via aberrant Skraup cyclization).[\[1\]](#)

- De-fluorinated byproducts: Loss of fluorine during harsh reduction conditions (monitored via ^{19}F NMR).



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Figure 1: Synthetic pathway highlighting critical control points for spectroscopic validation.

Spectroscopic Characterization (The Core)

A. Nuclear Magnetic Resonance (NMR) Strategy

Note: Due to the proprietary nature of specific batch data, the following values are Anticipated Diagnostic Signals derived from substituent chemical shift increments (Pretsch/Clerc tables) and analogous 6-aminoquinoline systems. These serve as the validation standard.

^1H NMR (400 MHz, DMSO- d_6)

The spectrum is characterized by two distinct spin systems: the pyridine ring (H2, H3, H4) and the benzene ring (H5, H7).[1]

Proton	Approx. Shift (δ ppm)	Multiplicity	Coupling (J Hz)	Diagnostic Logic
H2	8.70 – 8.85	dd	$J_{2,3} \sim 4.2$, $J_{2,4} \sim 1.6$	Most deshielded; adjacent to ring Nitrogen.[1]
H4	8.10 – 8.25	dd	$J_{3,4} \sim 8.3$, $J_{2,4} \sim 1.6$	Deshielded; typical quinoline H4 position.[1]
H3	7.40 – 7.55	dd	$J_{3,4} \sim 8.3$, $J_{2,3} \sim 4.2$	Shielded relative to H2/H4; characteristic "middle" pyridine proton.[1]
H7	7.60 – 7.75	d	$J_{5,7} \sim 2.5$	Key Diagnostic: Ortho to CF_3 (deshielding) but meta to NH_2 . Appears as a sharp doublet (meta-coupling). [1]
H5	6.90 – 7.10	d	$J_{5,7} \sim 2.5$	Key Diagnostic: Ortho to NH_2 (strong shielding). Significant upfield shift compared to H7.
NH_2	5.80 – 6.20	br s	-	Broad exchangeable singlet; shift varies with concentration/water content.[1]

Validation Check:

- H5 vs H7 Differentiation: H5 must be significantly upfield (lower ppm) than H7 due to the strong electron-donating effect of the ortho-amine.^[1] If H5/H7 are close in shift, suspect the nitro-precursor (where both are deshielded).^[1]

¹³C NMR (100 MHz, DMSO-d₆)

- CF₃ Carbon: Quartet at ~124 ppm (J ~272 Hz).
- C-NH₂ (C6): Deshielded ipso-carbon, expected ~145-150 ppm.^[1]
- C-CF₃ (C8): Quartet at ~120-130 ppm (J ~30 Hz).^[1]

¹⁹F NMR (376 MHz, DMSO-d₆)^[1]

- Signal: Single sharp singlet (or weak doublet if H-F coupling resolves).
- Shift: -60.0 to -63.0 ppm (Standard range for Ar-CF₃).^[1]
- Purity Check: Look for small satellite peaks indicating defluorinated byproducts.

B. Mass Spectrometry (ESI-MS)^[1]

- Ionization Mode: Positive ESI (M+H)⁺.
- Molecular Ion: m/z = 213.17 [M+H]⁺.
- Fragmentation Pattern:
 - Loss of HF (M-20) is rare in soft ionization but possible in EI.^[1]
 - Loss of NH₃ (M-17) may be observed.^[1]
 - Isotope Pattern: Distinctive lack of Cl/Br isotope patterns confirms the halogen is Fluorine.

C. Infrared Spectroscopy (FT-IR)

- N-H Stretch: Doublet at 3300–3450 cm⁻¹ (Primary amine).

- C-F Stretch: Strong, broad bands in the 1100–1350 cm^{-1} region (Very characteristic).
- C=N / C=C (Ring): 1580–1620 cm^{-1} .

Experimental Protocols

Protocol 1: High-Resolution NMR Sample Preparation

To ensure resolution of the meta-coupling between H5 and H7.[\[1\]](#)

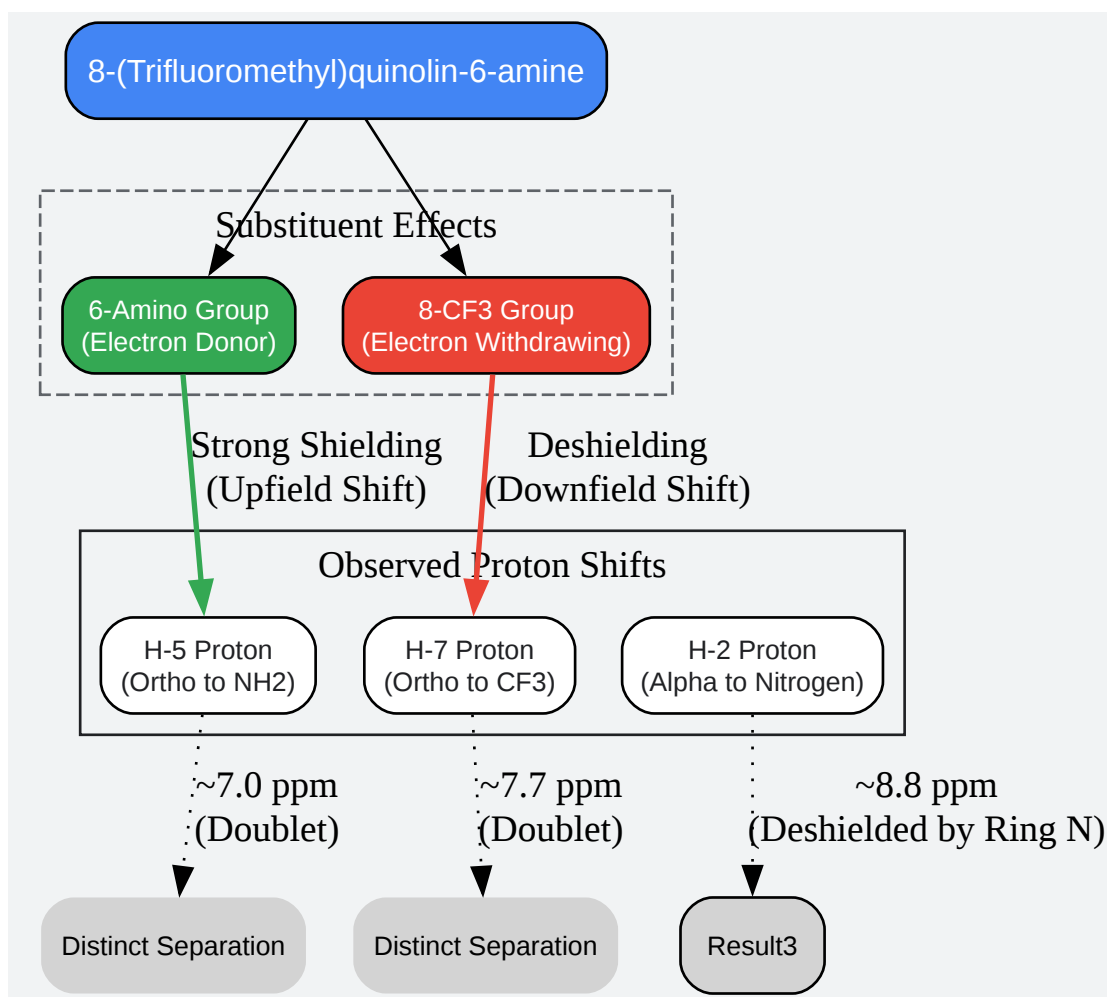
- Mass: Weigh 5–10 mg of the solid amine.
- Solvent: Use 0.6 mL DMSO- d_6 (99.9% D).[\[1\]](#)
 - Why DMSO? Chloroform- d often causes broadening of the NH_2 signal and may not fully dissolve the polar amine.[\[1\]](#) DMSO sharpens the exchangeable protons.[\[1\]](#)
- Additive (Optional): If peaks are broad, add 1 drop of D_2O to collapse the NH_2 coupling, simplifying the aromatic region (though this eliminates the NH_2 peak itself).
- Acquisition: Run at 298K. Set relaxation delay (d1) to >2.0s to allow full relaxation of the isolated H2 proton.

Protocol 2: TLC Purity Check[\[1\]](#)

- Stationary Phase: Silica Gel 60 F₂₅₄.
- Mobile Phase: Hexane : Ethyl Acetate (3:2) or DCM : MeOH (95:5).
- Visualization:
 - UV (254 nm): Strong absorbance (Quinolines are highly conjugated).
 - Ninhydrin Stain: Red/Purple spot upon heating (Specific for free amines).

Logical Visualization of Signal Assignment

The following diagram illustrates the electronic influences dictating the NMR shifts, providing a mental model for spectral analysis.



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Figure 2: Logic flow for assigning NMR signals based on electronic substituent effects.

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